

Navigating the Disposal of GSK264220A: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: GSK264220A

Cat. No.: B1672373

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Providing essential safety and logistical information for the proper handling and disposal of the research chemical **GSK264220A** is paramount for ensuring a safe laboratory environment. Due to the absence of a publicly available, specific Safety Data Sheet (SDS) for **GSK264220A**, this guide furnishes a procedural framework based on general best practices for the disposal of research chemicals with unknown hazard profiles. Researchers, scientists, and drug development professionals should always prioritize consulting their institution's Environmental Health and Safety (EHS) department for specific guidance.

For any laboratory chemical, particularly a compound like **GSK264220A**, which is an endothelial and lipoprotein lipase inhibitor, proper disposal is not merely a suggestion but a critical component of laboratory safety and environmental responsibility.^[1] The chemical name for **GSK264220A** is N-[2-Methyl-5-(1-piperidinylsulfonyl)-3-furanyl]-N'-phenylurea.^[1] While detailed toxicological and environmental hazard data are not readily available in the public domain, its nature as a biologically active molecule necessitates a cautious approach to its disposal.

Recommended Disposal Workflow

In the absence of a specific Safety Data Sheet (SDS), a conservative and safety-first approach is mandatory. The following workflow outlines the recommended steps for the disposal of **GSK264220A** and its associated waste.

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References

- 1. GSK 264220A | Lipases | Tocris Bioscience [tocris.com]
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